

Application Note: Scalable Synthesis Protocols for 5-Cyclopropoxy-2-iodo-3-nitropyridine

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Compound of Interest

Compound Name: 5-Cyclopropoxy-2-iodo-3-nitropyridine

Cat. No.: B14825961

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Part 1: Executive Summary & Strategic Analysis

Compound Significance

5-Cyclopropoxy-2-iodo-3-nitropyridine is a high-value heterocyclic intermediate, primarily utilized in the synthesis of next-generation kinase inhibitors (e.g., ALK/ROS1 inhibitors similar to the Lorlatinib scaffold). The molecule features three distinct functional handles allowing for orthogonal functionalization:

- **C2-Iodide:** A reactive handle for palladium-catalyzed cross-couplings (Suzuki, Sonogashira) or nucleophilic aromatic substitution (SnAr).
- **C3-Nitro:** A masked amine precursor, essential for closing fused ring systems (e.g., imidazopyridines, pyrrolopyridines) or amide coupling.
- **C5-Cyclopropoxy:** A lipophilic ether that modulates metabolic stability and potency, often difficult to install late-stage.

Retrosynthetic Logic & Route Selection

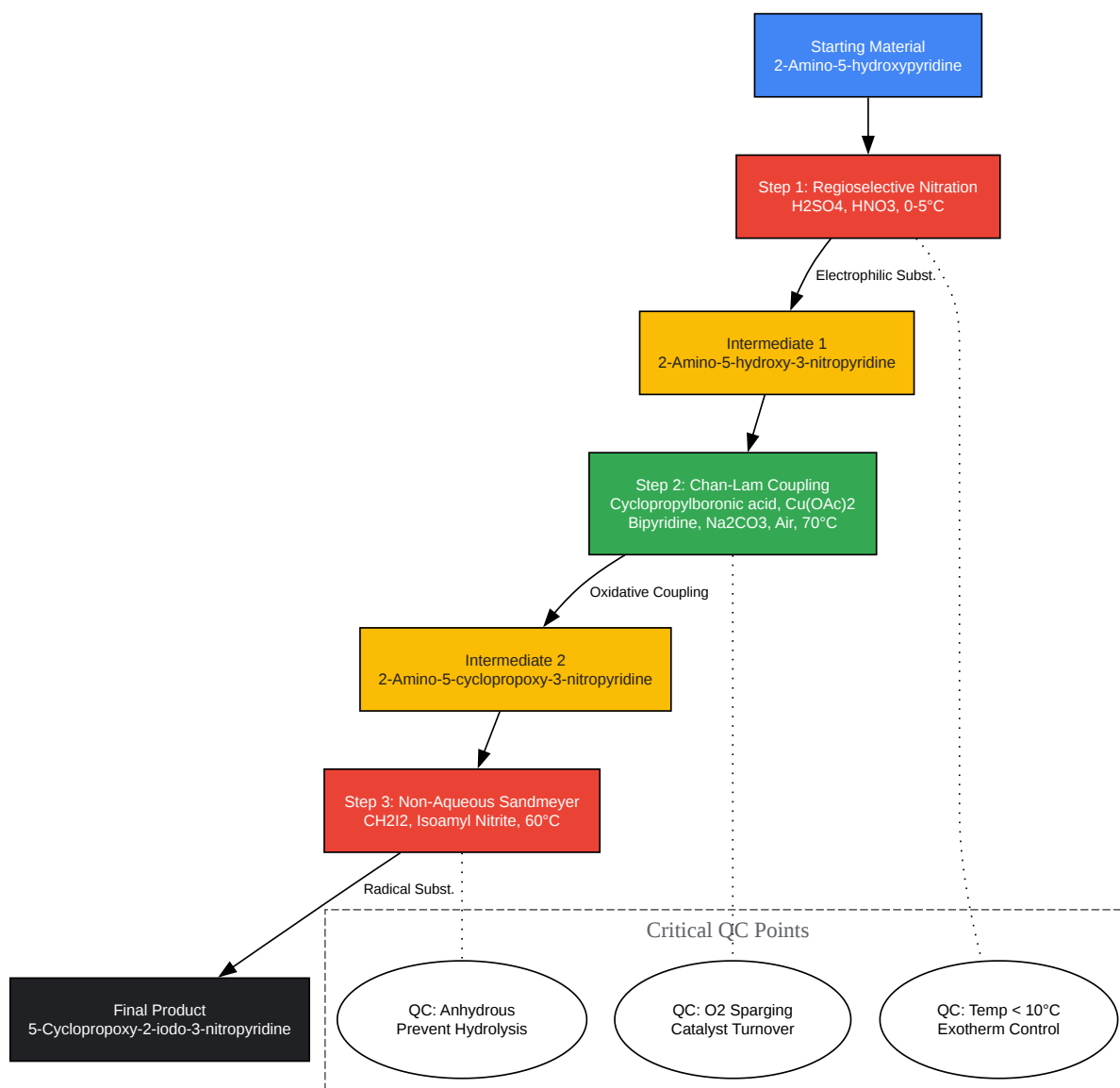
The synthesis of cyclopropyl aryl ethers is historically challenging due to the poor nucleophilicity of cyclopropanol and the instability of cyclopropyl halides. Traditional Williamson ether synthesis fails here.

Selected Route: The "Nitration-First" Chan-Lam Strategy To maximize scalability and safety, we prioritize the Chan-Lam oxidative coupling for the ether installation and a Non-Aqueous Sandmeyer for the iodination.

- **Why Nitration First?** Installing the nitro group before the cyclopropyl ether avoids subjecting the acid-sensitive cyclopropane ring to harsh nitration conditions ($\text{H}_2\text{SO}_4/\text{HNO}_3$), which can cause ring-opening decomposition.
- **Why Non-Aqueous Sandmeyer?** Traditional aqueous Sandmeyer reactions often suffer from poor solubility of nitropyridines and side reactions (hydrolysis to pyridone). The diiodomethane/isoamyl nitrite system provides higher yields and easier workup.

Part 2: Detailed Experimental Protocols

Synthetic Workflow Diagram



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Caption: Three-step scalable synthesis workflow with integrated critical quality control (QC) checkpoints.

Step 1: Regioselective Nitration

Objective: Synthesis of 2-Amino-5-hydroxy-3-nitropyridine. Principle: Electrophilic aromatic substitution directed by the strong electron-donating amino and hydroxyl groups. The 3-position is favored over the 6-position due to electronic reinforcement from the 2-amino group.

Protocol:

- Setup: Charge a jacketed reactor with concentrated H_2SO_4 (10 vol) and cool to 0°C .
- Addition: Add 2-Amino-5-hydroxypyridine (1.0 eq) portion-wise, maintaining internal temperature $<10^\circ\text{C}$. Stir until fully dissolved.
- Nitration: Add fuming HNO_3 (1.05 eq) dropwise over 1 hour. Critical: Exotherm control is vital to prevent oxidation of the pyridine ring.
- Reaction: Stir at $0\text{--}5^\circ\text{C}$ for 2 hours. Monitor by HPLC (Target: $>95\%$ conversion).
- Quench: Pour the reaction mixture onto crushed ice (20 vol).
- Isolation: Adjust pH to 4–5 with 50% NaOH solution. The product precipitates as a yellow/orange solid. Filter, wash with cold water, and dry under vacuum at 45°C .

Key Parameter Table:

Parameter	Specification	Reason
Temperature	$0\text{--}5^\circ\text{C}$	Prevents over-nitration and tar formation.
pH Adjustment	$\text{pH } 4.5 \pm 0.5$	Maximizes precipitation; product is amphoteric.

| Reagent | Fuming HNO_3 | Standard 65% HNO_3 may be too weak due to solvent water. |

Step 2: Chan-Lam Oxidative Coupling (The Critical Step)

Objective: Synthesis of 2-Amino-5-cyclopropoxy-3-nitropyridine. Principle: Copper-catalyzed oxidative cross-coupling between a phenol and a boronic acid. This method avoids the use of unstable cyclopropyl halides.

Protocol:

- Reagents: In a reactor equipped with an air sparger or O₂ balloon, suspend Intermediate 1 (1.0 eq), Cyclopropylboronic acid (2.0 eq), Cu(OAc)₂ (1.0 eq), and 2,2'-Bipyridine (1.0 eq) in 1,2-Dichloroethane (DCE) or Toluene (20 vol).
- Base: Add Na₂CO₃ (2.5 eq).
- Reaction: Heat to 70°C with vigorous stirring under an air/O₂ atmosphere.
 - Note: The reaction is heterogeneous. High agitation speed is required for mass transfer.
- Time: 16–24 hours. Monitor consumption of the phenol.
- Workup: Cool to RT. Filter through a pad of Celite to remove copper salts. Wash the pad with DCM.
- Purification: Concentrate the filtrate. If necessary, purify via silica gel chromatography (Hexane/EtOAc gradient) or recrystallize from EtOH.

Troubleshooting Guide:

Observation	Root Cause	Corrective Action
Low Conversion (<50%)	Oxygen starvation	Increase stirring speed; use pure O ₂ balloon instead of air.
Protodeboronation	Wet solvent	Use anhydrous DCE and add 4Å Molecular Sieves.

| Blue Product Color | Residual Copper | Wash organic layer with 10% EDTA or NH_4OH solution. |

Step 3: Non-Aqueous Sandmeyer Reaction

Objective: Synthesis of **5-Cyclopropoxy-2-iodo-3-nitropyridine**. Principle: Transformation of the primary amine to an iodide via a diazonium intermediate formed in situ using an alkyl nitrite and a halogen source (CH_2I_2 or I_2).

Protocol:

- Setup: Dissolve Intermediate 2 (1.0 eq) in anhydrous CH_2I_2 (Diiodomethane, 5–10 vol). Note: CH_2I_2 serves as both solvent and iodine source.
- Reagent: Add Isoamyl nitrite (3.0 eq) dropwise at room temperature.
- Reaction: Heat the mixture to 60°C . Evolution of N_2 gas will be observed.
- Duration: Stir for 1–3 hours. Monitor by HPLC.
- Workup: Cool to RT. Dilute with DCM.
- Quench: Wash with 10% aqueous Na_2SO_3 (sodium sulfite) to remove excess iodine (indicated by color change from purple/brown to yellow).
- Isolation: Dry organic layer (MgSO_4), concentrate, and purify via column chromatography (Silica, 0–20% EtOAc in Hexanes).

Safety Note: Diiodomethane is dense and toxic. Perform all operations in a fume hood. Isoamyl nitrite is flammable and a vasodilator.

Part 3: Analytical Characterization

To validate the synthesis, the following analytical signatures must be confirmed:

- ^1H NMR (400 MHz, CDCl_3):
 - δ 8.5–8.6 ppm (d, 1H): H6 proton (deshielded by nitro group).

- δ 7.6–7.7 ppm (d, 1H): H4 proton.
- δ 3.8–3.9 ppm (m, 1H): Cyclopropyl CH-O (methine).
- δ 0.8–0.9 ppm (m, 4H): Cyclopropyl CH₂ protons (distinctive multiplets).
- Mass Spectrometry (LC-MS):
 - [M+H]⁺: Calculated ~307.0; Found 307.0.
 - Isotope Pattern: Iodine does not have a distinctive M+2 isotope like Cl/Br, but the mass defect is significant.

Part 4: References

- Chan-Lam Coupling Mechanism & Scope:
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- Synthesis of Cyclopropyl Ethers via Chan-Lam:
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